Technical Guide: 4 -Carboxy-19-nortotarol

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Compound of Interest

Compound Name:	*4beta-Carboxy-19-nortotarol*
CAS No.:	*55102-39-1*
Cat. No.:	*B158087*

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Natural Source, Isolation Protocols, and Pharmacological Characterization[1][2]

H

O

Molecular Weight: 316.44 g/mol Class: Totarane Diterpenoid (Nor-diterpene)

Executive Summary

4

-Carboxy-19-nortotarol is a bioactive nor-diterpenoid isolated primarily from the heartwood and bark of Podocarpus species (Podocarpaceae). Structurally, it belongs to the totarane class, characterized by an aromatic C-ring and an isopropyl moiety. It represents a chemotaxonomic marker for the genus and exhibits significant pharmacological potential, particularly as an antimicrobial agent against Gram-positive pathogens and as an inhibitor of lipid peroxidation. This guide outlines the rigorous protocol for its extraction from natural sources and details its structural and functional properties.

Natural Source & Botanical Origin

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The primary natural reservoir for 4

-Carboxy-19-nortotarol is the genus Podocarpus. It is a secondary metabolite accumulated in the lignified tissues (heartwood) and protective bark, likely serving as a phytoalexin against microbial invasion.

Species	Tissue Source	Geographic Distribution	Associated Metabolites
Podocarpus macrophyllus	Heartwood, Leaves	East Asia (China, Japan)	Totarol, Podocarpic acid
Podocarpus nagi (Nageia nagi)	Bark, Stem	Japan, Taiwan	Nagilactones, Totaradiol
Podocarpus neriifolius	Herbs/Leaves	SE Asia, Pacific Islands	Nagilactone C, Inumakilactone

Chemotaxonomic Significance: The presence of "nor" (lacking a carbon) and "carboxy" derivatives suggests a highly active oxidative metabolic pathway in these species, capable of modifying the gem-dimethyl group at C4 of the totarane skeleton.

Biosynthetic Pathway

The biosynthesis of 4

-Carboxy-19-nortotarol proceeds via the non-mevalonate pathway (MEP) in plastids, leading to the central diterpene precursor Geranylgeranyl Pyrophosphate (GGPP). The pathway involves cyclization to the totarane skeleton followed by site-specific oxidation.

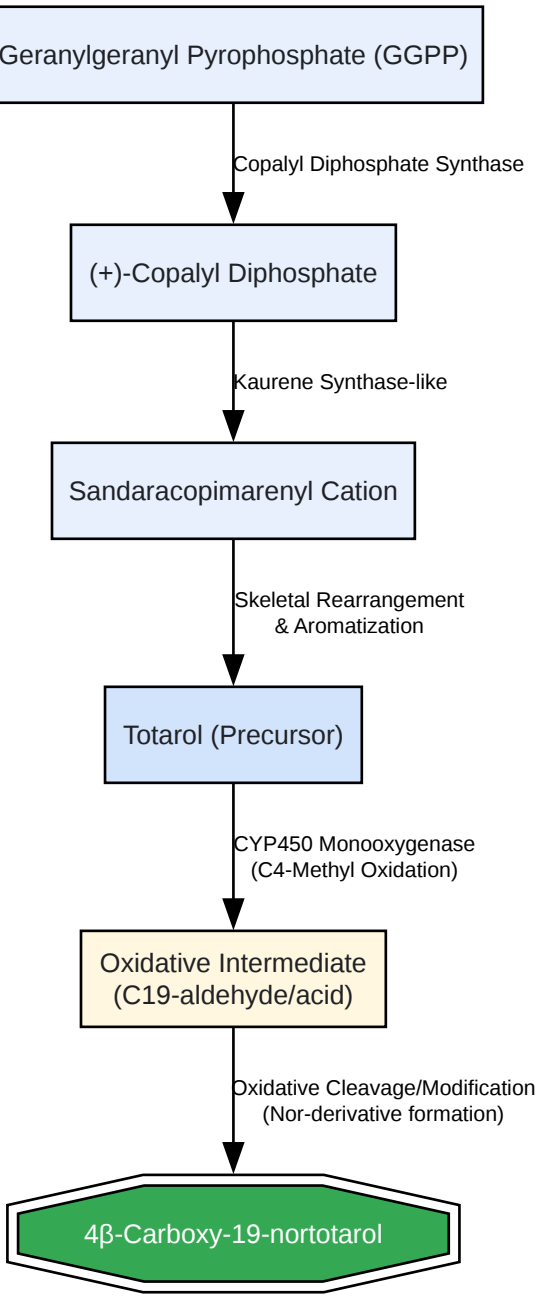
Mechanism:

- Cyclization: GGPP cyclizes to (+)-Copalyl diphosphate and then to the Totaryl cation.
- Aromatization: Formation of the aromatic C-ring (Totarol).
- Oxidative Modification: The gem-dimethyl group at C4 undergoes oxidation. The C19 methyl is likely oxidized to a carboxylic acid.

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- Nor-Derivatization: Decarboxylation or oxidative loss of one methyl group, followed by carboxylation or retention of the oxidized functionality in the

  -orientation.



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Figure 1: Proposed biosynthetic pathway from GGPP to 4

-Carboxy-19-nortotarol involving skeletal rearrangement and C4 oxidation.[1][2]

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Isolation & Purification Protocol

This protocol describes the isolation of 4

-Carboxy-19-nortotarol from Podocarpus macrophyllus heartwood. This is a self-validating workflow; purity must be checked at each partition step.

Step 1: Extraction

- Material: 1.0 kg air-dried, pulverized heartwood.
- Solvent: 95% Ethanol (EtOH).
- Procedure: Macerate powder in EtOH (5L x 3) at room temperature for 72 hours.
- Concentration: Evaporate solvent under reduced pressure (Rotavap) at 40°C to yield the crude extract.

Step 2: Solvent Partitioning (Liquid-Liquid Extraction)

- Suspend crude extract in Distilled Water (0.5 L).
- Fraction A (Lipids/Non-polar): Partition with n-Hexane (3 x 0.5 L). Discard if targeting polar diterpenes, or save for essential oils.
- Fraction B (Target Diterpenes): Partition aqueous layer with Ethyl Acetate (EtOAc) (3 x 0.5 L). The target compound resides here.[1][3]
- Fraction C (Glycosides/Tannins): Remaining aqueous layer.

Step 3: Chromatographic Purification

- Column Chromatography (CC):
  - Stationary Phase: Silica Gel 60 (70-230 mesh).
  - Mobile Phase: Gradient elution using n-Hexane : Ethyl Acetate (100:0 0:100).
  - Monitoring: TLC (Silica gel F254). Visualize with UV (254 nm) and Vanillin-H

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SO

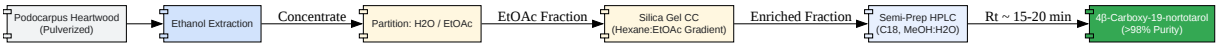
spray (heating turns diterpenes purple/brown).

- Target Fraction: Elutes typically around 20-30% EtOAc in Hexane (medium polarity).

- High-Performance Liquid Chromatography (HPLC):
  - Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5

    m, 250 x 10 mm).
  - Solvent System: Isocratic MeOH : H

    O (80:20 or 85:15) with 0.1% Formic Acid to suppress ionization of the carboxyl group.
  - Detection: UV at 280 nm (aromatic ring absorption).



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Figure 2: Isolation workflow from raw plant material to purified compound.

Structural Identification (Data Summary)

Identification relies on the unique Totarane signature (aromatic ring) and the modified A-ring (Carboxyl group).

Physicochemical Properties:

- Appearance: White to off-white amorphous powder.
- Solubility: Soluble in MeOH, DMSO, CHCl

  ; sparingly soluble in water.
- UV

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: ~280 nm (characteristic of phenolic diterpenes).

Diagnostic NMR Signals (Expected in CDCl

): | Nucleus | Position | Chemical Shift (

ppm) | Multiplicity | Interpretation | | :--- | :--- | :--- | :--- | :--- | |

H | H-11, H-12 | 7.00 - 7.10 | Doublets (d) | Ortho-coupled aromatic protons (Ring C) | |

H | Isopropyl-CH | 3.10 - 3.30 | Septet (sep) | Methine of isopropyl group at C14 | |

H | Isopropyl-Me | 1.30 - 1.35 | Doublets (d) | Gem-dimethyls of isopropyl group | |

H | C4-COOH | 11.0 - 12.0 | Broad Singlet | Carboxylic acid proton (exchangeable) | |

C | C-COOH | 178.0 - 182.0 | Singlet (C) | Carbonyl carbon of the carboxylic acid | |

C | Ar-C-OH | 151.0 - 153.0 | Singlet (C) | Phenolic carbon (C13) |

Note: The "19-nor" designation implies the loss of one methyl signal usually found at

0.9-1.0 in the standard Totarol spectrum.

Pharmacological Potential

Research indicates that 4

-Carboxy-19-nortotarol shares the bioactive profile of the Totarol class, with enhanced solubility profiles due to the carboxyl moiety.

1. Antimicrobial Activity:

- Target: Gram-positive bacteria (Staphylococcus aureus, Propionibacterium acnes, Bacillus subtilis).
- Mechanism: Disruption of cell membrane integrity and inhibition of bacterial energy metabolism (respiratory chain uncoupling).
- Potency: Comparable to Totarol (MIC range typically 2 - 16

  g/mL depending on the strain).

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2. Antioxidant & Cytoprotective:

- Activity: Inhibits microsomal lipid peroxidation induced by Fe(III)-ADP/NADPH systems.
- Relevance: Potential therapeutic agent for oxidative stress-related disorders (neuroprotection, vascular health).

3. Cytotoxicity:

- Often screened alongside Nagilactones; exhibits moderate antiproliferative activity against specific tumor cell lines, though generally less potent than the lactone derivatives.

References

- Chemical Identification & Source:**4beta-Carboxy-19-nortotarol**. NP-MRD (Natural Products Magnetic Resonance Database). Available at: [Link]
- Podocarpus Phytochemistry: Abdallah, H.M., et al. (2015). "Bioactive diterpenes from Podocarpus species." Phytochemistry Reviews.
- Antimicrobial Activity of Totarol Derivatives: Kubo, I., et al. (1992). "Antibacterial activity of totarol and its potentiation.
- Isolation Protocols: BioCrick Product Data - **4beta-Carboxy-19-nortotarol** (BCN4065). Available at: [Link]
- Biosynthetic Context: Peters, R.J. (2010). "Two rings in them all: The labdane-related diterpenoids.

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Sources

- 1. Eriodictyol | CAS:552-58-9 | Flavonoids | High Purity | Manufacturer BioCrick [biocrick.com]

- 2. Liquiritin | CAS:551-15-5 | Flavonoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. Synthesis and properties of 14-epi-1α,25-dihydroxy-19-nortachysterol and its 2-substituted derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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